

How to mitigate the effects of CFI-400945 on Aurora B kinase

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Compound of Interest

Compound Name: CFI02

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Technical Support Center: CFI-400945 and Aurora B Kinase

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and FAQs for working with CFI-400945, a potent inhibitor of Polo-like kinase 4 (PLK4) that also exhibits off-target activity against Aurora B kinase.

Frequently Asked Questions (FAQs)

Q1: What is CFI-400945 and what are its primary molecular targets?

CFI-400945 is a potent, orally active, and selective ATP-competitive inhibitor of Polo-like kinase 4 (PLK4).^{[1][2]} PLK4 is a crucial regulator of centriole duplication during the cell cycle.^{[3][4][5]} While highly selective for PLK4 over other PLK family members, CFI-400945 is a multi-kinase inhibitor and demonstrates significant inhibitory activity against Aurora B kinase, a key component of the chromosomal passenger complex essential for proper mitosis.^{[2][6][7][8]} The inhibition of Aurora B is believed to contribute to some of the observed cellular phenotypes, such as cytokinesis failure.^{[1][7]}

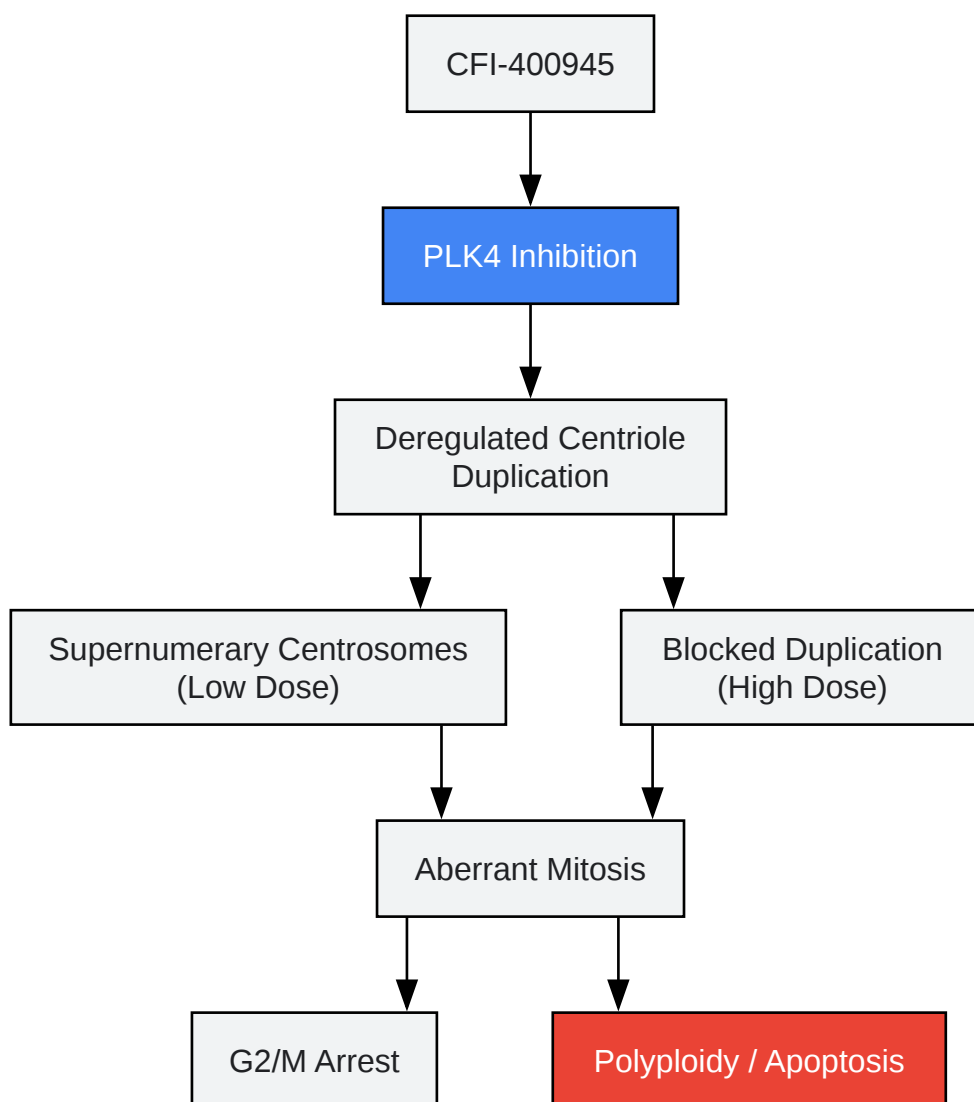
Table 1: Kinase Inhibitory Profile of CFI-400945

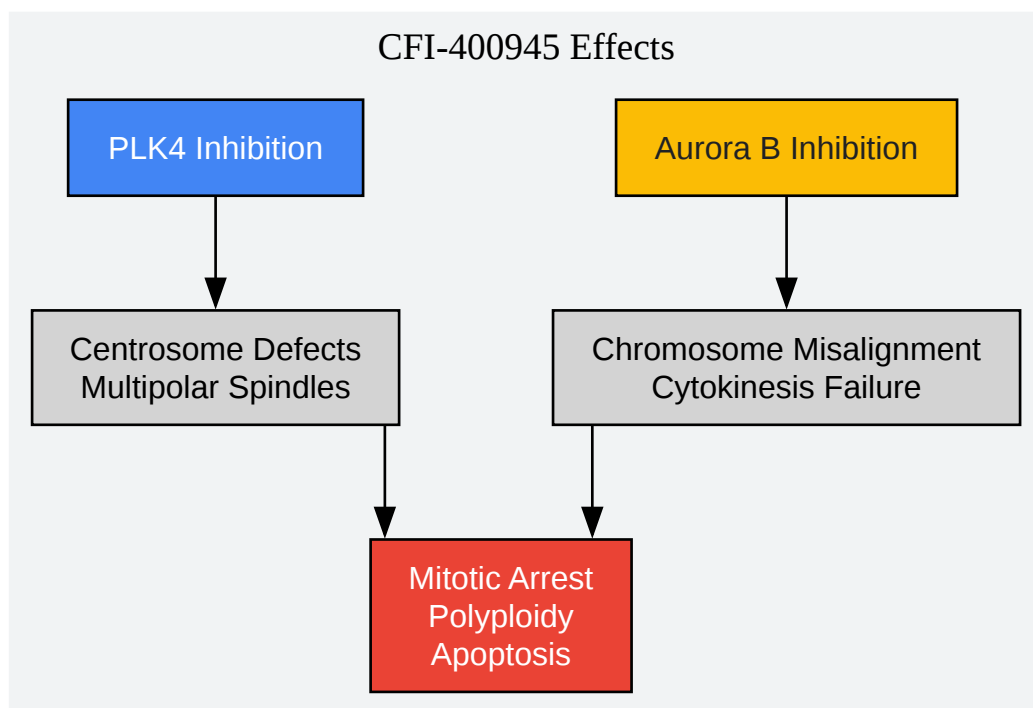
Target Kinase	IC50 / Ki (nM)	Cellular EC50 (nM)	Reference
PLK4	2.8 (IC50), 0.26 (Ki)	12.3	[1][2][5]
Aurora B	98 (IC50)	102	[2][5][9]
Aurora A	140 (IC50)	510	[5][9]
TrkA	6 (IC50)	84	[5][9]
TrkB	9 (IC50)	88	[5][9]
Tie2/TEK	22 (IC50)	117	[5][9]
PLK1, PLK2, PLK3	>50,000	N/A	[1][10]

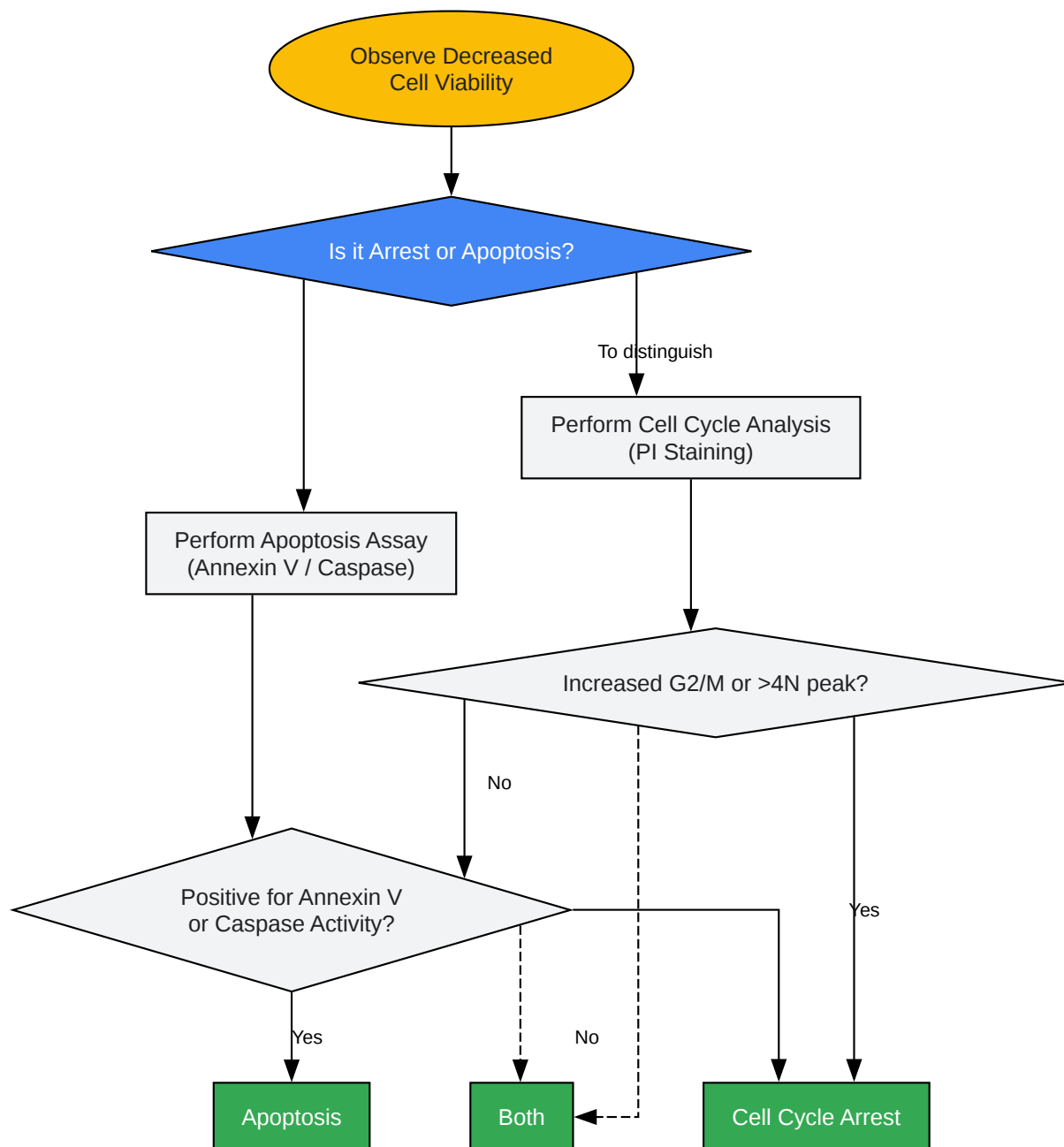
Q2: What are the expected cellular phenotypes following treatment with CFI-400945?

The primary effects of CFI-400945 are linked to the inhibition of PLK4, which leads to defects in centriole duplication.[1][11] This results in a cascade of mitotic errors, including:

- Supernumerary Centrosomes: At lower concentrations, partial inhibition of PLK4 can lead to an increase in centriole number.[3][7][12]
- Failed Centriole Duplication: At higher concentrations, complete inhibition of PLK4 blocks centriole duplication.[3][7]
- Mitotic Arrest: Cells often arrest in the G2/M phase of the cell cycle.[12]
- Multipolar Spindles: Aberrant centrosome numbers lead to the formation of multipolar spindles during mitosis.[3]
- Polyploidy and Aneuploidy: Failure to properly segregate chromosomes and complete cytokinesis results in cells with more than 4N DNA content (polyploidy).[3][12]
- Apoptosis: The accumulation of mitotic errors and DNA damage can trigger programmed cell death, or apoptosis.[3][12]







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